

Phosphoryl Fluoride: Key Identification & Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

[Get Quote](#)

Property	Value / Description
Chemical Names	Phosphoryl fluoride, Phosphorus oxyfluoride, Phosphoryl trifluoride [1]
CAS Number	13478-20-1 [2] [3] [1]
Molecular Formula	POF ₃ [3] [1]
Molecular Weight	103.97 g/mol [3] [4]
Appearance	Colourless gas [1]
Boiling Point	-39.7 °C [1] [4]
Density	1.506 g/cm ³ (liquid) [2]
Vapour Pressure	6630 mmHg at 25°C [2]
Solubility	Reacts with water. Soluble in diethyl ether and hydrocarbons. [1]

Hazards and Safety Precautions

Phosphoryl fluoride is a **poisonous and corrosive** gas. Its primary hazard is its **reaction with moisture**—including atmospheric humidity—to produce highly toxic and corrosive hydrogen fluoride (HF) [1] [5].

Hazard Aspect	Precautions
GHS Hazard Statements	H330 (Fatal if inhaled), H314 (Causes severe skin burns and eye damage), H372 (Causes damage to organs through prolonged or repeated exposure) [1].

| **Personal Protective Equipment (PPE)** | • **Respiratory:** Wear a self-contained breathing apparatus (SCBA) for firefighting or high-concentration scenarios. For handling large quantities, wear a dust mask [2].

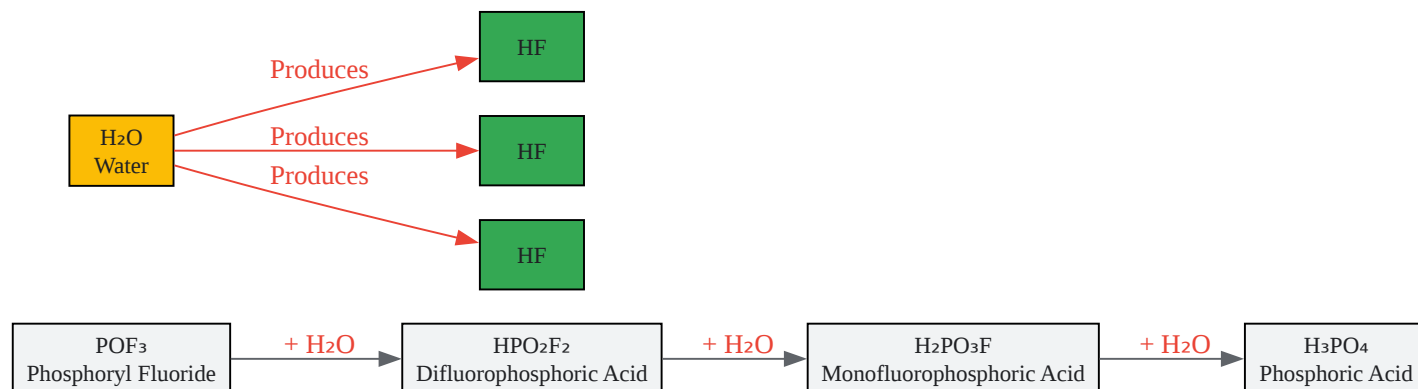
- **Skin:** Wear impervious gloves and clothing. Use proper glove removal technique to avoid skin contact [2].
- **Eyes:** Use safety glasses with side-shields or a face shield [2].

|| **First Aid Measures** | • **Inhalation:** Immediately move the affected person to fresh air and seek immediate medical attention [2]. • **Skin Contact:** Wash off with soap and plenty of water. Consult a physician [2]. • **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician [2]. |

Stability, Storage, and Handling

Stability and Reactivity

- **Chemical Stability:** **Phosphoryl fluoride** is stable under recommended storage conditions [2].
- **Stability Incompatibilities:** It **reacts vigorously with water**, hydrolyzing in a stepwise manner to ultimately form phosphoric acid and hydrogen fluoride [1]. This reaction proceeds as follows:



Click to download full resolution via product page

- It also reacts with alcohols [1].

Storage Conditions

- Store in a **cool, dry, and well-ventilated place** [2].
- Keep the container **tightly closed** when not in use to prevent contact with moisture and air [2].
- Use compatible materials for storage equipment. The gas will corrode many metals and elastomers in the presence of moisture.

Troubleshooting Common Experimental Issues

Problem	Possible Cause & Solution
Unexpected pressure build-up in storage cylinder or reactor line.	The container may be warming up or a leak is allowing moisture in, leading to gas generation and decomposition. Solution: Ensure the cylinder is stored in a cool environment and that all fittings and valves are tightly sealed and moisture-free.
Observed corrosion on equipment or metal surfaces near the experiment.	Likely due to a leak or venting of POF ₃ , which hydrolyzes to HF—a highly corrosive acid. Solution: Immediately check the integrity of the system, contain and neutralize any leaks with appropriate agents (e.g., calcium carbonate), and improve local ventilation.

Problem	Possible Cause & Solution
Poor yield or unexpected side products in PFEx or other synthesis reactions.	Reactant or solvent may contain trace water, decomposing the POF_3 . Solution: Ensure all solvents and reagents are thoroughly dried and that the reaction atmosphere is inert (e.g., under nitrogen or argon).
Detection of POF_3 in laboratory air (via monitoring).	A significant leak has occurred. Solution: Evacuate the area immediately. Only trained personnel with appropriate PPE (including SCBA) should attempt to identify and isolate the leak.

Application Note: Relevance in Drug Discovery

Phosphoryl fluoride and its derivatives are gaining attention in covalent drug discovery. The **Phosphorus Fluoride Exchange (PFEx)** reaction is an emerging click chemistry that uses the unique reactivity of P(V)-F bonds to connect molecular building blocks rapidly and selectively [6] [7]. Understanding the stability and safe handling of POF_3 is therefore fundamental for researchers developing new synthetic routes in chemical biology and pharmaceutical sciences [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Phosphoryl fluoride [en.m.wikipedia.org]
2. PHOSPHORYL FLUORIDE Safety Data Sheets(SDS) ... [lookchem.com]
3. Phosphoryl fluoride [webbook.nist.gov]
4. | 13478-20-1 PHOSPHORYL FLUORIDE [chemicalbook.com]
5. Toxic fluoride gas emissions from lithium-ion battery fires [nature.com]
6. Phosphorus fluoride exchange chemistry: An emerging ... [sciencedirect.com]

7. The Resurgence of Organophosphorus Fluoride Chemistry [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Phosphoryl Fluoride: Key Identification & Properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1506004#phosphoryl-fluoride-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com